

Essential Safety and Logistical Information for Handling 8-(Butylthio)xanthine

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Compound of Interest

Compound Name: 8-(Butylthio)xanthine

Cat. No.: B15216423

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **8-(Butylthio)xanthine**.

Chemical Profile:

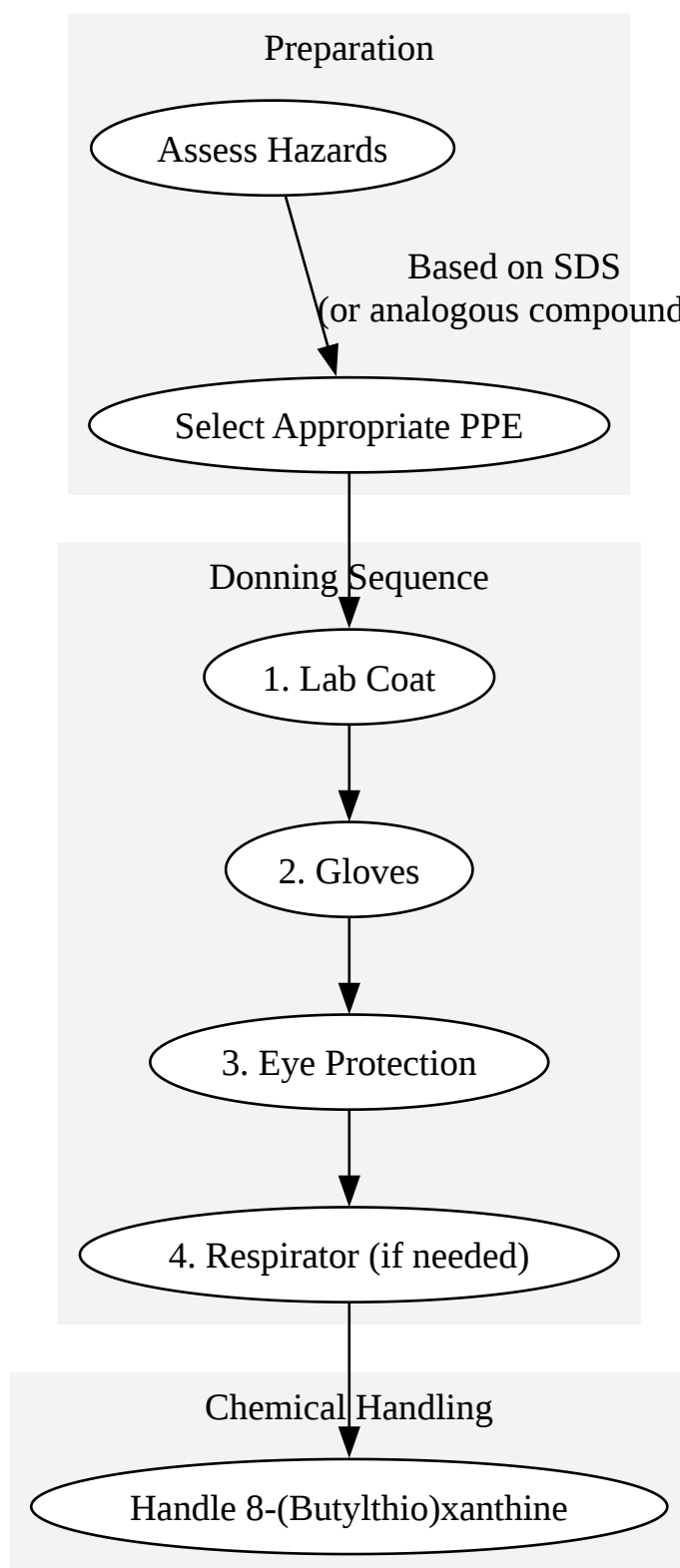
Property	Value
Molecular Formula	C ₉ H ₁₂ N ₄ O ₂ S[1]
Molecular Weight	240.28 g/mol [1]
Appearance	Solid (form may vary)
Synonyms	8-(butylthio)-3,9-dihydro-1H-purine-2,6-dione

Note: Specific quantitative toxicity data such as permissible exposure limits (PELs), LD50, and LC50 for **8-(Butylthio)xanthine** are not readily available in public databases. Therefore, this compound should be handled with the caution appropriate for a substance of unknown toxicity.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **8-(Butylthio)xanthine** to minimize exposure. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure to check for any signs of degradation or perforation before use.
Eyes	Safety goggles or a face shield	Should provide a complete seal around the eyes. A face shield offers additional protection against splashes.
Body	Laboratory coat	A full-sleeved lab coat is mandatory to protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated.	Work should be conducted in a chemical fume hood. If a respirator is needed, a NIOSH-approved N95 or higher is recommended.



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Operational Plan: Handling and Storage

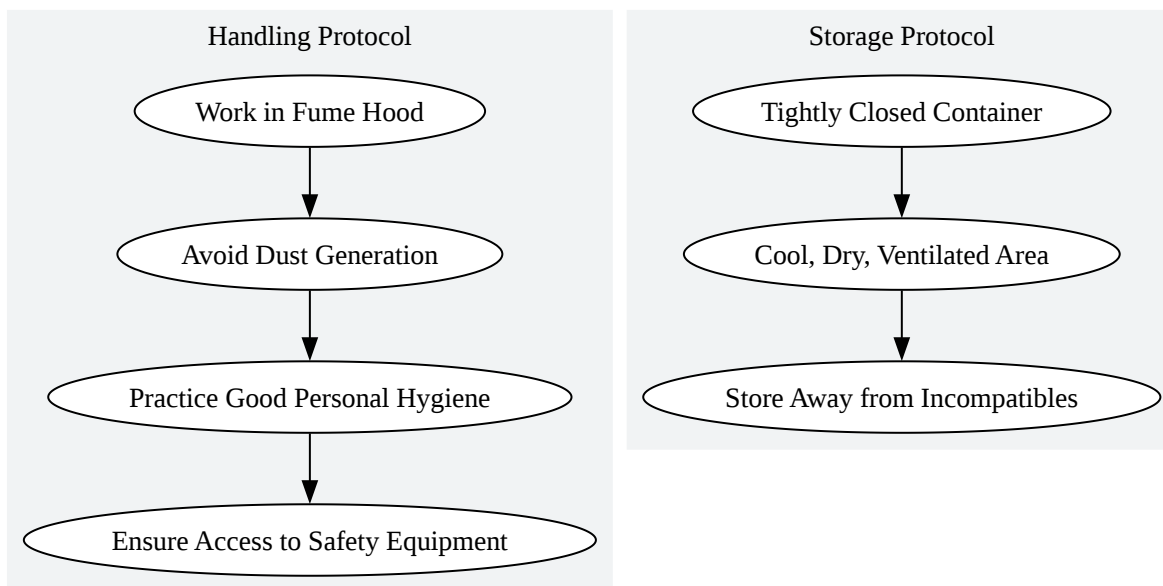
Safe handling and storage practices are critical to prevent accidental exposure and maintain the integrity of **8-(Butylthio)xanthine**.

Handling Procedures:

- **Engineering Controls:** Always handle **8-(Butylthio)xanthine** in a well-ventilated laboratory, preferably within a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[3\]](#)
- **Avoid Dust Formation:** As a solid, care should be taken to avoid the generation of dust.[\[2\]](#) Use techniques such as gentle scooping and weighing on wax paper or in a contained vessel.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing.[\[2\]](#) Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.
- **Emergency Equipment:** Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[2\]](#)

Storage Procedures:

- **Container:** Store in a tightly closed, properly labeled container.
- **Conditions:** Keep in a cool, dry, and well-ventilated area.[\[2\]](#)
- **Incompatibilities:** Store away from strong oxidizing agents.



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Disposal Plan

Proper disposal of **8-(Butylthio)xanthine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

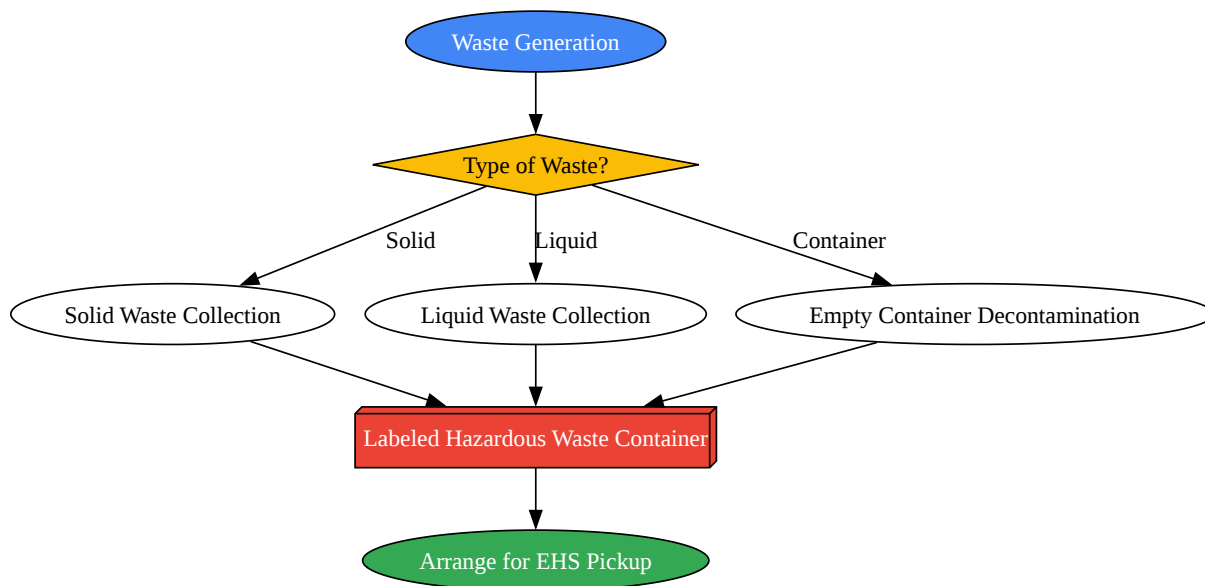
Waste Characterization:

- As a sulfur- and nitrogen-containing organic compound, it should be treated as chemical waste.
- Consult your institution's Environmental Health and Safety (EHS) department for specific waste categorization.

Disposal Procedures:

- Solid Waste:

- Collect unused **8-(Butylthio)xanthine** and any grossly contaminated disposable materials (e.g., weigh boats, contaminated gloves) in a designated, sealed, and properly labeled hazardous waste container.
- Liquid Waste:
 - If **8-(Butylthio)xanthine** is used in a solution, the resulting waste solution should be collected in a labeled hazardous waste container. Do not dispose of it down the drain.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected as hazardous waste. Once decontaminated, the container can be disposed of according to institutional guidelines.
- Decontamination:
 - Decontaminate work surfaces and equipment with an appropriate solvent and cleaning agent. All cleaning materials should be disposed of as hazardous waste.



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Experimental Protocols

While a specific, detailed experimental protocol for the synthesis or use of **8-(Butylthio)xanthine** is not readily available in the searched literature, a general procedure for the synthesis of 8-substituted xanthine derivatives can be inferred from related studies. The synthesis often involves the cyclization of a 5,6-diaminouracil precursor with a suitable reagent.

General Synthetic Principle for 8-Substituted Xanthines:

A common method involves the reaction of a 5,6-diaminouracil with a carboxylic acid or its derivative. For the synthesis of **8-(Butylthio)xanthine**, this would likely involve a reaction with a reagent that can introduce the butylthio group at the 8-position. Researchers should consult relevant organic chemistry literature for specific reaction conditions, catalysts, and purification methods when planning a synthesis.

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a formal risk assessment or the guidance of your institution's Environmental Health and Safety department. Always consult the most current Safety Data Sheet for any chemical before use.

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References

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